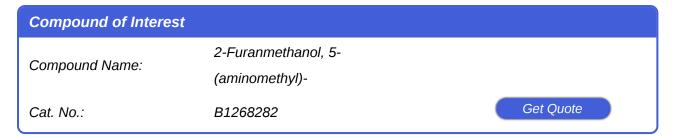


(5-Aminomethyl-furan-2-yl)-methanol: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



CAS Number: 88910-22-9

This technical guide provides an in-depth overview of (5-Aminomethyl-furan-2-yl)-methanol, a furan derivative with significant potential in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field, offering a consolidated resource on its properties, synthesis, and biological significance.

Physicochemical Properties

(5-Aminomethyl-furan-2-yl)-methanol is a solid compound with a purity often exceeding 95%.[1] Key physicochemical data are summarized in the table below for easy reference.



Property	Value	Source
CAS Number	88910-22-9	[2]
Molecular Formula	C ₆ H ₉ NO ₂	[2][3]
Molecular Weight	127.14 g/mol	[2][3]
Physical State	Solid	[1]
Purity	≥95%	[1][3]
Melting Point	Data not available	
Boiling Point	Data not available	_
Solubility	Data not available	-

Spectroscopic Data

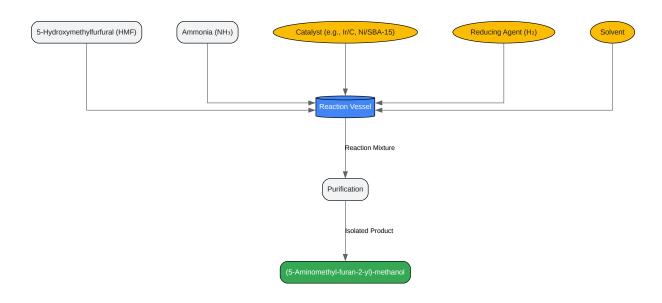
While comprehensive experimental spectra are not readily available in the public domain, predicted mass spectrometry data has been reported. Further experimental characterization using techniques such as ¹H NMR, ¹³C NMR, and IR spectroscopy is recommended for unambiguous identification and quality control.

Synthesis

The primary and most efficient method for the synthesis of (5-Aminomethyl-furan-2-yl)-methanol is the reductive amination of 5-hydroxymethylfurfural (HMF). This process involves the reaction of HMF with an amine source, typically ammonia, in the presence of a catalyst and a reducing agent.

Various catalytic systems have been explored to optimize this conversion, with studies reporting high yields. For instance, a study utilizing an Ir/C catalyst achieved a 92% yield and 99% selectivity for the desired product under mild conditions.[1][4] The general workflow for this synthesis is depicted below.





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Caption: General workflow for the synthesis of (5-Aminomethyl-furan-2-yl)-methanol.

Detailed Experimental Protocol: Reductive Amination of 5-Hydroxymethylfurfural (HMF)

The following is a generalized protocol based on literature reports. Specific parameters may vary depending on the chosen catalyst and equipment.

Materials:



- 5-Hydroxymethylfurfural (HMF)
- Ammonia source (e.g., aqueous ammonia, gaseous ammonia)
- Catalyst (e.g., 5% Ir/C)
- Hydrogen gas (H₂)
- Solvent (e.g., water, ethanol)
- High-pressure autoclave reactor equipped with a magnetic stirrer and temperature control

Procedure:

- The autoclave reactor is charged with HMF, the solvent, and the catalyst.
- The reactor is sealed and purged several times with nitrogen gas to remove air, followed by purging with hydrogen gas.
- The reactor is pressurized with hydrogen to the desired pressure.
- The ammonia source is introduced into the reactor.
- The reaction mixture is heated to the desired temperature with constant stirring.
- The reaction is allowed to proceed for a specified time, with progress monitored by techniques such as TLC or HPLC.
- After the reaction is complete, the reactor is cooled to room temperature and the pressure is carefully released.
- The reaction mixture is filtered to remove the catalyst.
- The solvent is removed from the filtrate under reduced pressure.
- The crude product is then purified, for example, by column chromatography, to yield pure (5-Aminomethyl-furan-2-yl)-methanol.



Biological Activity and Potential Applications

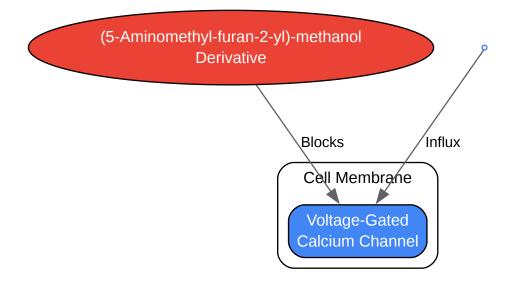
(5-Aminomethyl-furan-2-yl)-methanol and its derivatives have shown promise in several areas of pharmacological research.

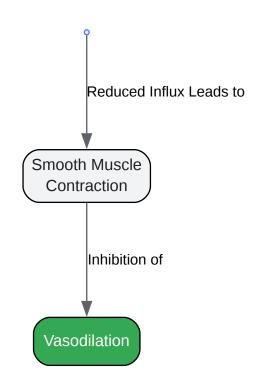
Calcium Channel Antagonism

A significant area of interest is the potential for derivatives of this compound to act as calcium channel antagonists. A patent has disclosed derivatives of 5-dialkylaminomethyl-2-furanmethanol that exhibit Ca-antagonistic activity and have blood pressure-lowering effects. This suggests a potential therapeutic application in cardiovascular diseases such as hypertension.

The mechanism of action for calcium channel blockers generally involves the inhibition of voltage-gated calcium channels, leading to a reduction in calcium influx into smooth muscle cells and subsequent vasodilation.







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Caption: Proposed mechanism of Ca-antagonism by derivatives.

Signaling Molecule and Cell Proliferation

Interestingly, (5-Aminomethyl-furan-2-yl)-methanol has been described as a signaling molecule that is more potent than Transforming Growth Factor-beta (TGF- β) in inducing corneal



endothelium cell proliferation. This suggests a potential role in regenerative medicine and tissue engineering, particularly in ophthalmology.

The TGF-β signaling pathway is a complex network that regulates numerous cellular processes, including cell growth, differentiation, and apoptosis. The interaction of (5-Aminomethyl-furan-2-yl)-methanol with this pathway warrants further investigation to elucidate its precise mechanism of action.

Safety and Handling

While a comprehensive safety profile is not available, general laboratory safety precautions should be observed when handling (5-Aminomethyl-furan-2-yl)-methanol.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Handling: Avoid contact with skin and eyes. Do not breathe dust.
- In case of exposure:
 - Skin contact: Wash with soap and water.
 - Eye contact: Rinse thoroughly with plenty of water.
 - Inhalation: Move to fresh air.
 - Ingestion: Clean mouth with water and seek medical attention.

It is recommended to consult the Safety Data Sheet (SDS) from the supplier for detailed and up-to-date safety information.

Conclusion

(5-Aminomethyl-furan-2-yl)-methanol is a versatile furan derivative with a straightforward synthetic route from the biomass-derived platform chemical, HMF. Its demonstrated biological activities, particularly the potential for its derivatives as calcium channel antagonists and its role



as a potent signaling molecule, make it a compound of significant interest for further research and development in the pharmaceutical and biomedical fields. Future studies should focus on obtaining detailed physicochemical and spectroscopic data, optimizing synthesis protocols, and thoroughly investigating its mechanisms of biological action.

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